

2-Benzyloxyaniline: A Comprehensive Safety and Handling Guide for Research and Development

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Compound of Interest

Compound Name: 2-Benzyloxyaniline

Cat. No.: B016607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **2-Benzyloxyaniline**. The information is compiled to ensure safe laboratory practices and to provide a foundational understanding of the toxicological profile of this compound, primarily based on available safety data sheets and toxicological data of the closely related compound, aniline.

Chemical and Physical Properties

2-Benzyloxyaniline is a solid organic compound. Key physical and chemical properties are summarized below for quick reference.

Property	Value	Reference(s)
CAS Number	20012-63-9	[1][2][3]
Molecular Formula	C ₁₃ H ₁₃ NO	[2][3]
Molecular Weight	199.25 g/mol	[2][3]
Appearance	White to gray to brown crystalline powder or solid	[1]
Melting Point	35-39 °C	[1]
Boiling Point	113 °C at 0.1 mmHg	[2]
Flash Point	>110 °C	[1]
Solubility	Slightly soluble in Chloroform, Dichloromethane, Ethyl Acetate	Not explicitly cited

Hazard Identification and Classification

2-Benzyloxyaniline is classified as a hazardous substance. The following table summarizes its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Hazard Statement	Pictogram	Signal Word	Reference(s)
Acute Toxicity, Oral	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning	[4]
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning	[1][5]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning	[1][5]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning	[1][5]
Skin Sensitization	H317: May cause an allergic skin reaction	GHS07 (Exclamation Mark)	Warning	[1]
Carcinogenicity	Suspected of causing cancer	GHS08 (Health Hazard)	Warning	[1]

Toxicological Data

Direct quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **2-Benzyloxyaniline**, are not readily available in the public domain.[2][5] However, to provide a toxicological context, data for the structurally related parent compound, aniline, is presented below. It is crucial to note that the benzyloxy group may alter the toxicological profile, and this data should be used with caution as an estimation of potential hazard.

Substance	Test	Route	Species	Value	Reference(s)
Aniline	LD50	Oral	Rat	250 mg/kg	[6]
Aniline	LD50	Dermal	Rabbit	1540 mg/kg	[7]
Aniline	LC50	Inhalation	Rat	1.86 mg/L (4 hours)	[7]

Experimental Protocols for Safety Assessment

While specific experimental reports on the safety of **2-Benzyloxyaniline** are not publicly available, standardized guidelines are followed for the toxicological evaluation of chemical substances. These protocols are established by international bodies like the Organisation for aEconomic Co-operation and Development (OECD) and the International Organization for Standardization (ISO).

- **Acute Oral Toxicity:** Assessed following guidelines such as OECD Test Guideline 423 (Acute Toxic Class Method).[8][9] This method involves a stepwise procedure with a small number of animals per step to determine the acute toxicity and estimate the LD50.[8]
- **Skin and Eye Irritation:** Evaluated using methods like those described in OECD Test Guidelines 404 (Acute Dermal Irritation/Corrosion) and 405 (Acute Eye Irritation/Corrosion).
- **Skin Sensitization:** Determined through assays like the Local Lymph Node Assay (LLNA) as per OECD Test Guideline 429.
- **In Vitro Cytotoxicity:** Assessed according to ISO 10993-5, which outlines tests for evaluating the cytotoxic potential of materials, often as a first step in biocompatibility assessment.[10][11]

Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **2-Benzyloxyaniline** is paramount to minimize exposure and associated risks. The following precautions should be strictly adhered to in a laboratory setting.

Precaution Category	Recommended Practices	Reference(s)
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.	[5]
Personal Protective Equipment (PPE)	- Eye/Face Protection: Wear chemical safety goggles or a face shield. - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber). - Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider additional protective clothing. - Respiratory Protection: If dust or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate cartridge.	[5][12]
Hygiene Measures	Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	[5]

First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is critical.

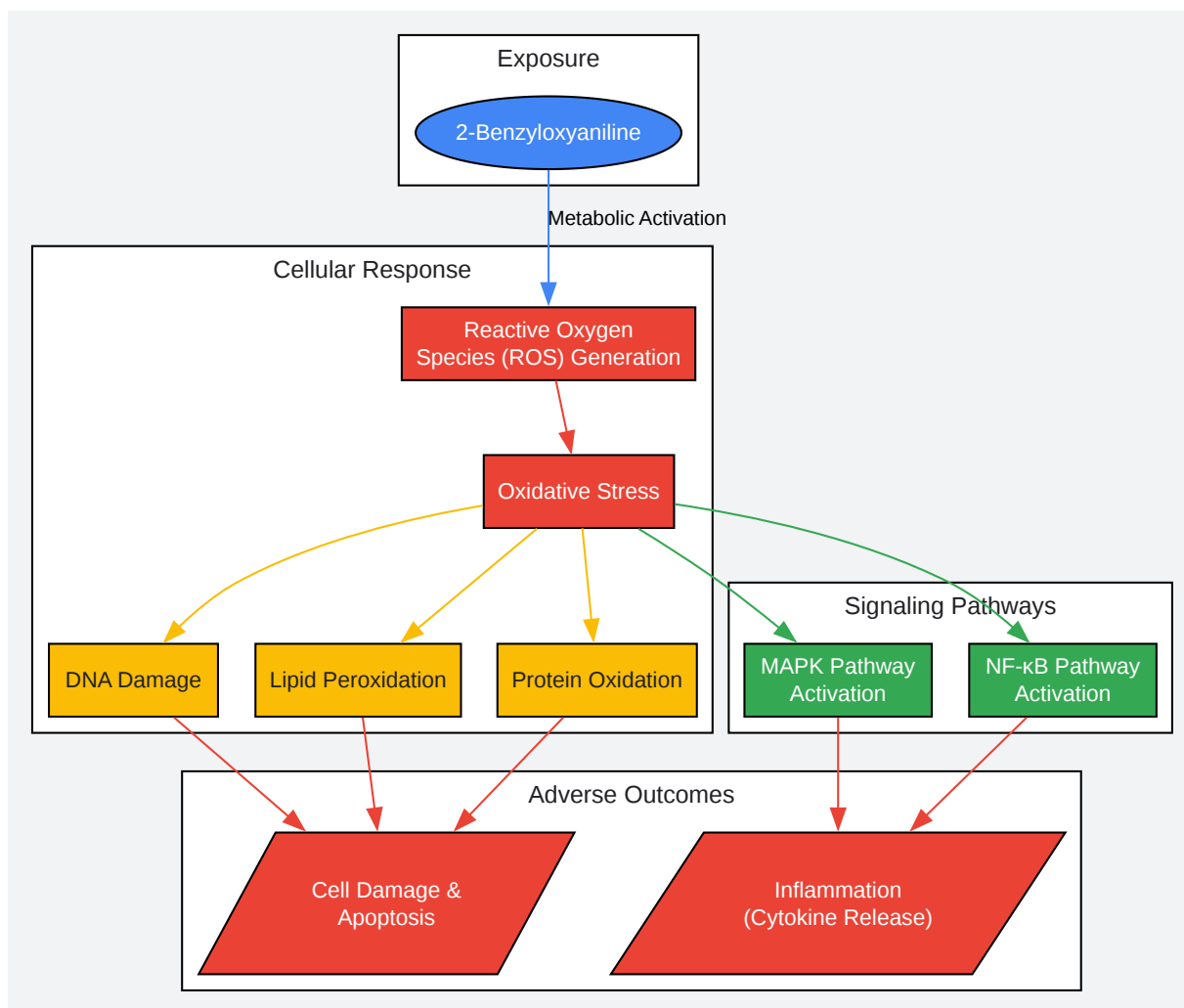
Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.	[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5]

Accidental Release and Disposal

Procedure	Description	Reference(s)
Accidental Release	Evacuate personnel from the area. Wear appropriate PPE. Avoid generating dust. Sweep up the spilled solid material and place it in a suitable, closed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.	[12]
Disposal	Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow to enter sewers or waterways.	Not explicitly cited

Potential Signaling Pathway of Toxicity

While the specific molecular mechanisms of **2-Benzyloxyaniline** toxicity have not been elucidated, the toxicity of its parent compound, aniline, is known to involve the induction of oxidative stress.[13][14][15] This can lead to a cascade of cellular events, including inflammation and cell damage. The following diagram illustrates a plausible signaling pathway based on the known effects of aniline.



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Caption: Proposed mechanism of **2-Benzyloxyaniline** toxicity via oxidative stress.

This guide is intended for informational purposes for trained professionals. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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